

# A Technical Guide to the Physical Properties of Carbobenzoxyglycylglycine

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## Compound of Interest

Compound Name: *Carbobenzoxyglycylglycine*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Carbobenzoxyglycylglycine** (also known as Z-Gly-Gly-OH). Intended for professionals in research and drug development, this document details quantitative physical data, outlines relevant experimental methodologies, and illustrates the synthetic logic of this compound.

## Core Physical and Chemical Properties

**Carbobenzoxyglycylglycine** is a dipeptide derivative where the N-terminus of the glycylglycine dipeptide is protected by a carbobenzoxy group. This protecting group is instrumental in peptide synthesis, preventing unwanted side reactions.<sup>[1][2]</sup> The physical characteristics of this compound are crucial for its handling, storage, and application in synthetic protocols.

## Data Presentation

The quantitative physical properties of **Carbobenzoxyglycylglycine** are summarized in the table below for ease of reference and comparison.

Property	Value	Source(s)
Molecular Formula	$C_{12}H_{14}N_2O_5$	[3]
Molecular Weight	266.25 g/mol	[3]
Appearance	White to off-white or almost white solid, powder, or crystal.	
Melting Point	178-180 °C (with decomposition)	
Solubility	Soluble in polar organic solvents such as DMSO (slightly) and Methanol (very slightly, with heating). Insoluble in water.	
pKa (Predicted)	$3.41 \pm 0.10$	

## Experimental Protocols

Detailed experimental procedures for determining the key physical properties of **Carbobenzoxyglycylglycine** are outlined below. These represent generalized but standard methodologies employed in chemical laboratories.

### Melting Point Determination

The melting point of a solid is a critical indicator of its purity.[4] Pure crystalline solids typically exhibit a sharp melting point, while impurities lead to a depression and broadening of the melting range.

Methodology:

- Sample Preparation: A small quantity of dry, powdered **Carbobenzoxyglycylglycine** is packed into a capillary tube to a height of 2-3 mm.[5] The tube is then tapped gently to ensure the sample is compact.[5]
- Apparatus: A calibrated melting point apparatus, such as a Mel-Temp or a Thiele tube, is used. The capillary tube is placed in the heating block or oil bath of the apparatus.[6]

- Heating and Observation: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, especially when approaching the expected melting point.[7]
- Data Recording: The temperature at which the first droplet of liquid appears is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting. The melting point is reported as this range.[5] For a pure sample, this range is typically narrow.

## Solubility Determination

Solubility is defined as the maximum concentration of a solute that can dissolve in a solvent at a specific temperature to form a saturated solution.[8][9]

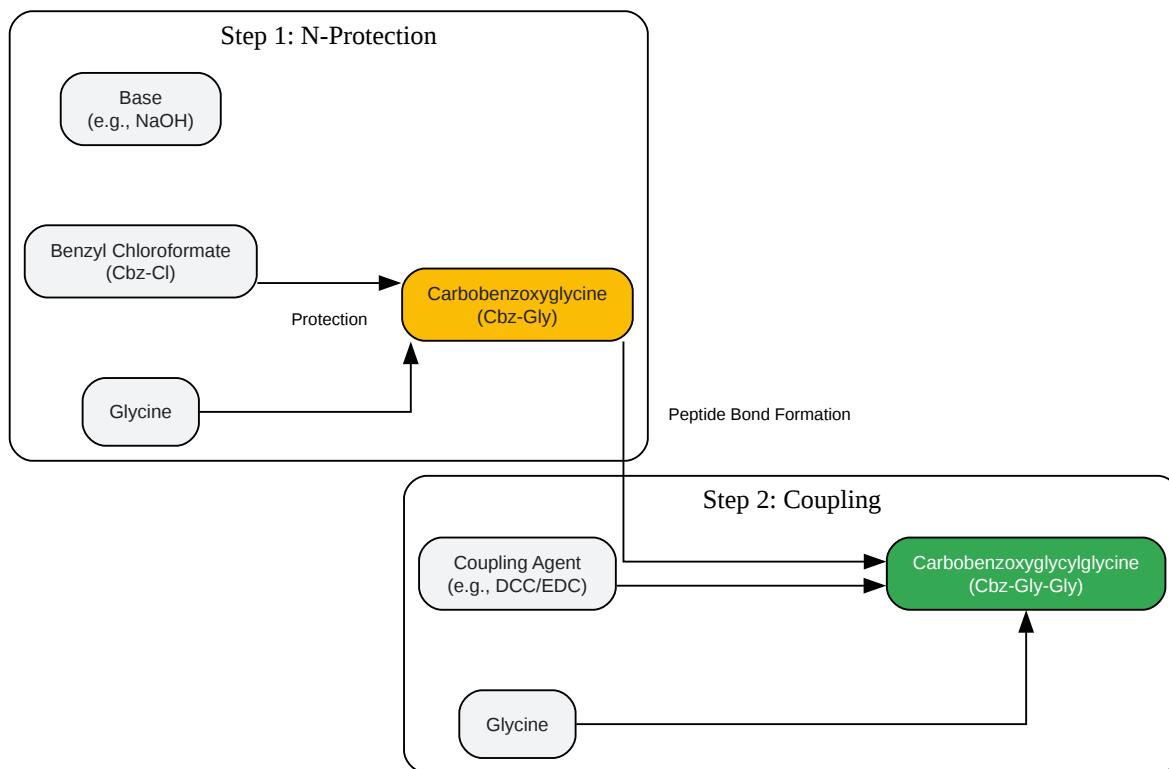
Methodology:

- Equilibrium Method (Shake-Flask): An excess amount of solid **Carbobenzoxyglycylglycine** is added to a known volume of the solvent (e.g., DMSO, Methanol, water) in a sealed container.[10]
- Agitation and Equilibration: The mixture is agitated at a constant temperature for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached.[10]
- Phase Separation: Once equilibrium is established, the undissolved solid is separated from the saturated solution by filtration or centrifugation.[11]
- Analysis: The concentration of **Carbobenzoxyglycylglycine** in the clear, saturated solution is determined using a suitable analytical technique, such as UV-Vis spectroscopy, HPLC, or by evaporating the solvent and weighing the residue.[12] The solubility is then expressed in units such as g/L, mg/mL, or mol/L.

## Logical Relationships: Synthesis of **Carbobenzoxyglycylglycine**

The synthesis of **Carbobenzoxyglycylglycine** is a fundamental example of peptide chemistry, illustrating the use of protecting groups to control reactivity. The carbobenzoxy (Cbz) group is crucial for preventing the self-polymerization of glycine and directing the formation of the

desired peptide bond.[1][13] The following diagram illustrates the logical workflow of its synthesis.



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Caption: Synthetic pathway of **Carbobenzoxyglycylglycine**.

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## References

- 1. [benchchem.com](http://benchchem.com) [benchchem.com]
- 2. [benchchem.com](http://benchchem.com) [benchchem.com]
- 3. Carbobenzoxyglycylglycine | C12H14N2O5 | CID 95686 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. SSERC | Melting point determination [sserc.org.uk]
- 5. [chem.libretexts.org](http://chem.libretexts.org) [chem.libretexts.org]
- 6. Determination of Melting Point [wiredchemist.com]
- 7. [westlab.com](http://westlab.com) [westlab.com]
- 8. Solubility - Wikipedia [en.wikipedia.org]
- 9. Solubility & Method for determination of solubility | PPTX [slideshare.net]
- 10. [lup.lub.lu.se](http://lup.lub.lu.se) [lup.lub.lu.se]
- 11. [quora.com](http://quora.com) [quora.com]
- 12. [pubs.acs.org](http://pubs.acs.org) [pubs.acs.org]
- 13. [proprep.com](http://proprep.com) [proprep.com]
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